

# 4'-Fluorobiphenyl-4-sulfonyl Chloride: A Technical Safety and Handling Guide

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## Compound of Interest

**Compound Name:** 4'-Fluorobiphenyl-4-sulfonyl chloride

**Cat. No.:** B046693

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling procedures for **4'-Fluorobiphenyl-4-sulfonyl chloride** (CAS No. 116748-66-4). The information is intended to support researchers, scientists, and professionals in drug development in the safe handling and use of this compound.

## Hazard Identification and Classification

**4'-Fluorobiphenyl-4-sulfonyl chloride** is classified as a corrosive substance that causes severe skin burns and eye damage. Below is a summary of its GHS classification.

Table 1: GHS Classification

Classification	Code	Description
Skin Corrosion/Irritation	H314	Causes severe skin burns and eye damage
Signal Word	Danger	
Pictogram	GHS05 (Corrosion)	

## Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is crucial for its safe handling and for designing experimental protocols.

Table 2: Physical and Chemical Properties of **4'-Fluorobiphenyl-4-sulfonyl chloride**

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>8</sub> ClFO <sub>2</sub> S	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	270.71 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	White to off-white powder/solid	<a href="#">[3]</a>
Melting Point	80-85 °C	<a href="#">[3]</a>
Boiling Point	372.9 °C at 760 mmHg	<a href="#">[4]</a>
Flash Point	179.3 °C	<a href="#">[4]</a>
Density	1.384 g/cm <sup>3</sup>	<a href="#">[4]</a>
Vapor Pressure	2.00E-05 mmHg at 25°C	<a href="#">[4]</a>
Purity	≥95%	<a href="#">[2]</a>

## Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and ensure the stability of the compound.

Table 3: Handling and Storage Guidelines

Guideline	Description
Handling	<ul style="list-style-type: none"><li>- Handle in a well-ventilated place.[5]- Wear suitable protective clothing, including gloves and eye/face protection.[5]- Avoid contact with skin and eyes.[5]- Avoid formation of dust and aerosols.[5]- Use non-sparking tools.[4]- Prevent fire caused by electrostatic discharge.</li></ul>
Storage	<ul style="list-style-type: none"><li>- Store in a tightly closed container in a dry, cool, and well-ventilated place.[5]- Store locked up.- Store away from incompatible materials.[5]- Recommended storage under an argon atmosphere at room temperature.[1][2]</li></ul>

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **4'-Fluorobiphenyl-4-sulfonyl chloride**.

Recommended PPE:

- Eye/Face Protection: Wear chemical safety goggles and/or a face shield.
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or protective suit.
- Respiratory Protection: If dust is generated, use a NIOSH-approved respirator with a particulate filter.
- Hand Protection: Wear chemical impermeable gloves.

## First-Aid Measures

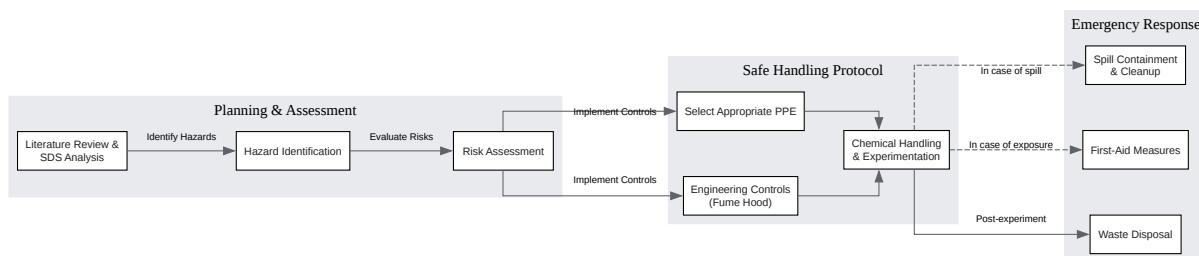
In case of exposure, immediate medical attention is required. The following are first-aid measures to be taken.

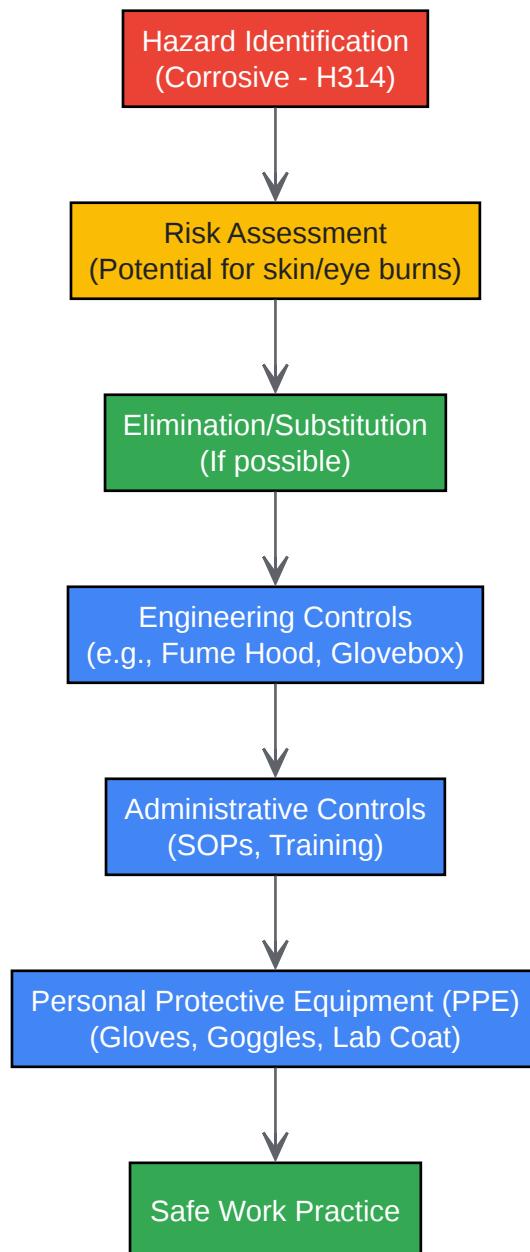
Table 4: First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.
Skin Contact	Immediately remove all contaminated clothing. Wash off with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Experimental Protocols and Workflows

Detailed experimental protocols for toxicological or hazard testing of **4'-Fluorobiphenyl-4-sulfonyl chloride** are not publicly available. However, a general workflow for chemical safety assessment and handling is presented below.





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